

Application Note: Purification of (R)-2-amino-3-cyclopentylpropanoic Acid

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Compound of Interest

Compound Name: (R)-2-amino-3-cyclopentylpropanoic acid

Cat. No.: B555625

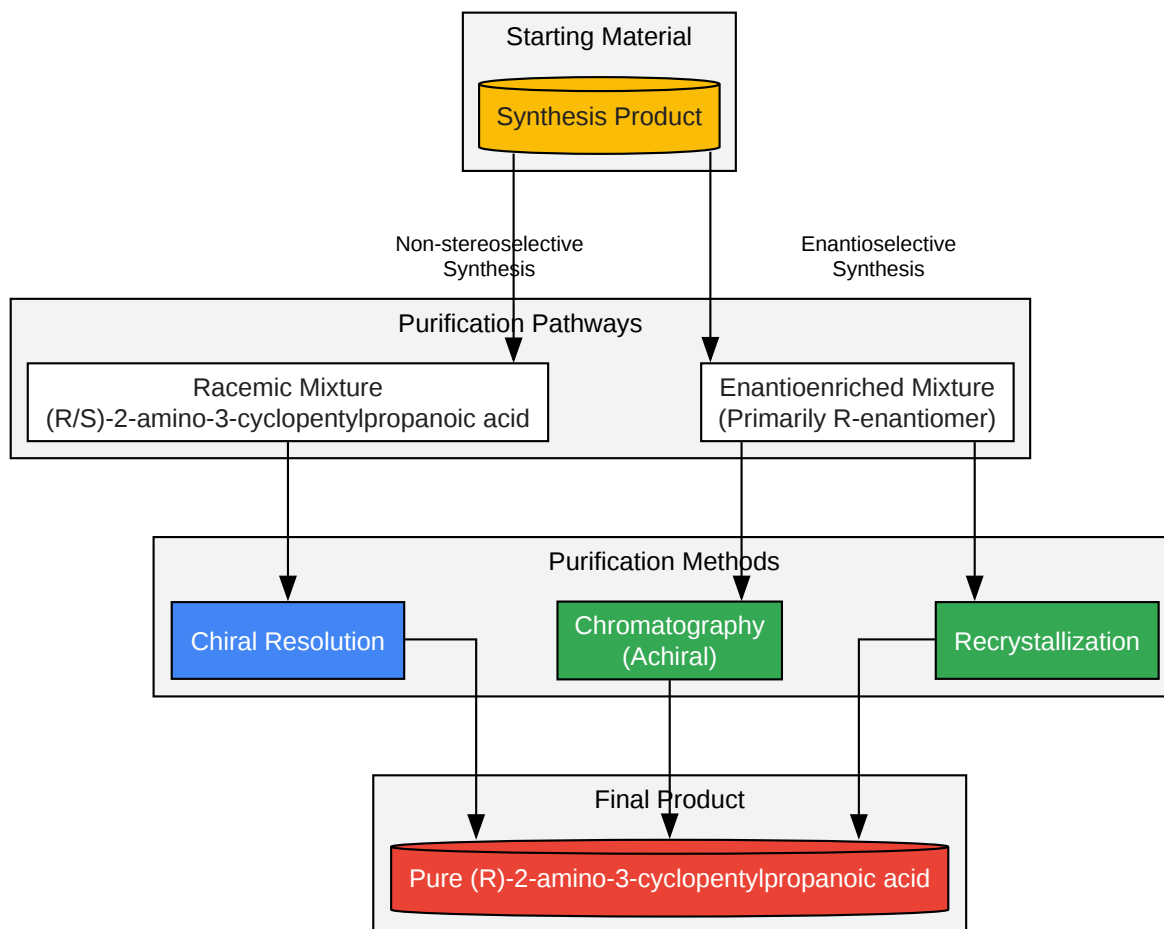
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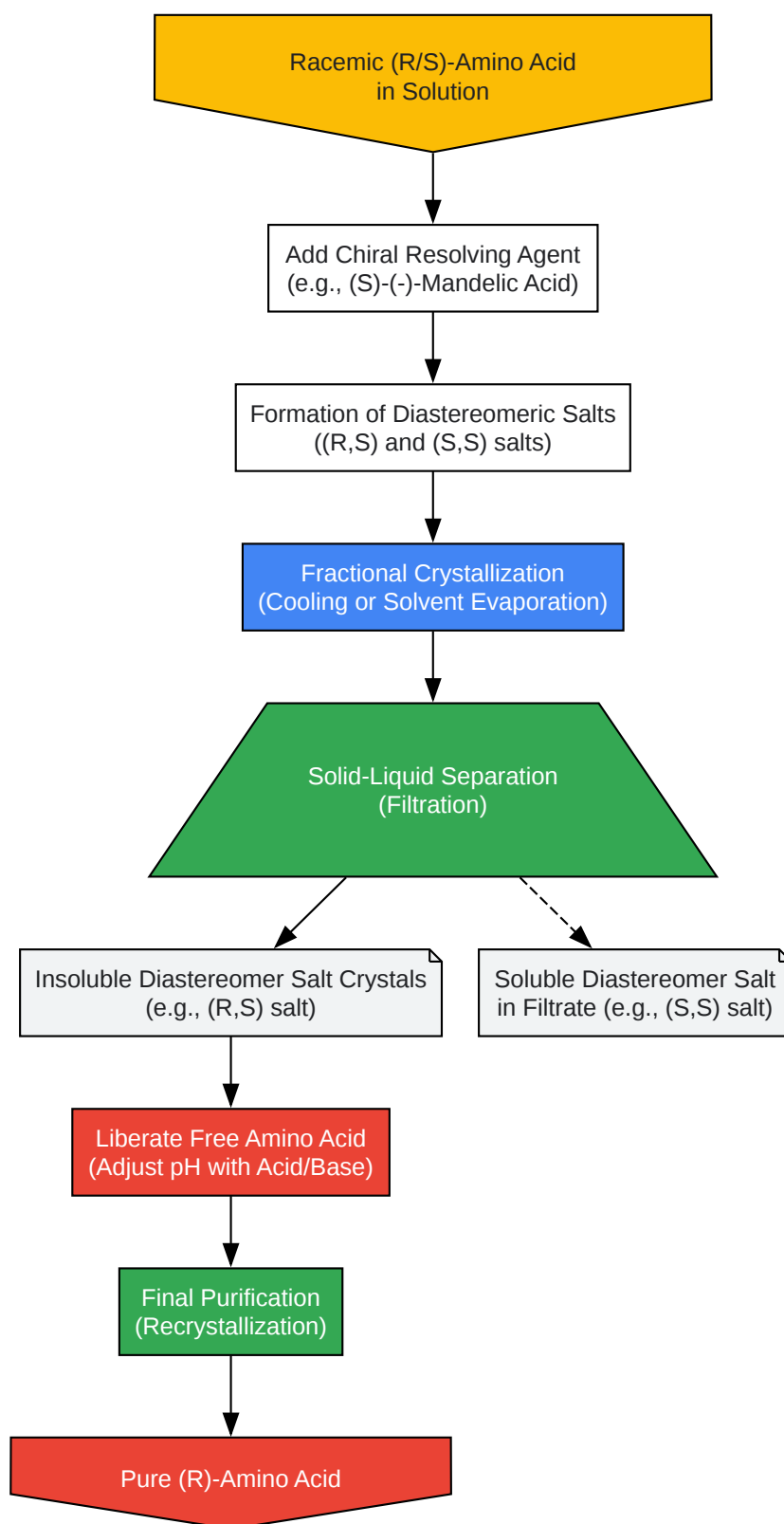
Audience: Researchers, scientists, and drug development professionals.

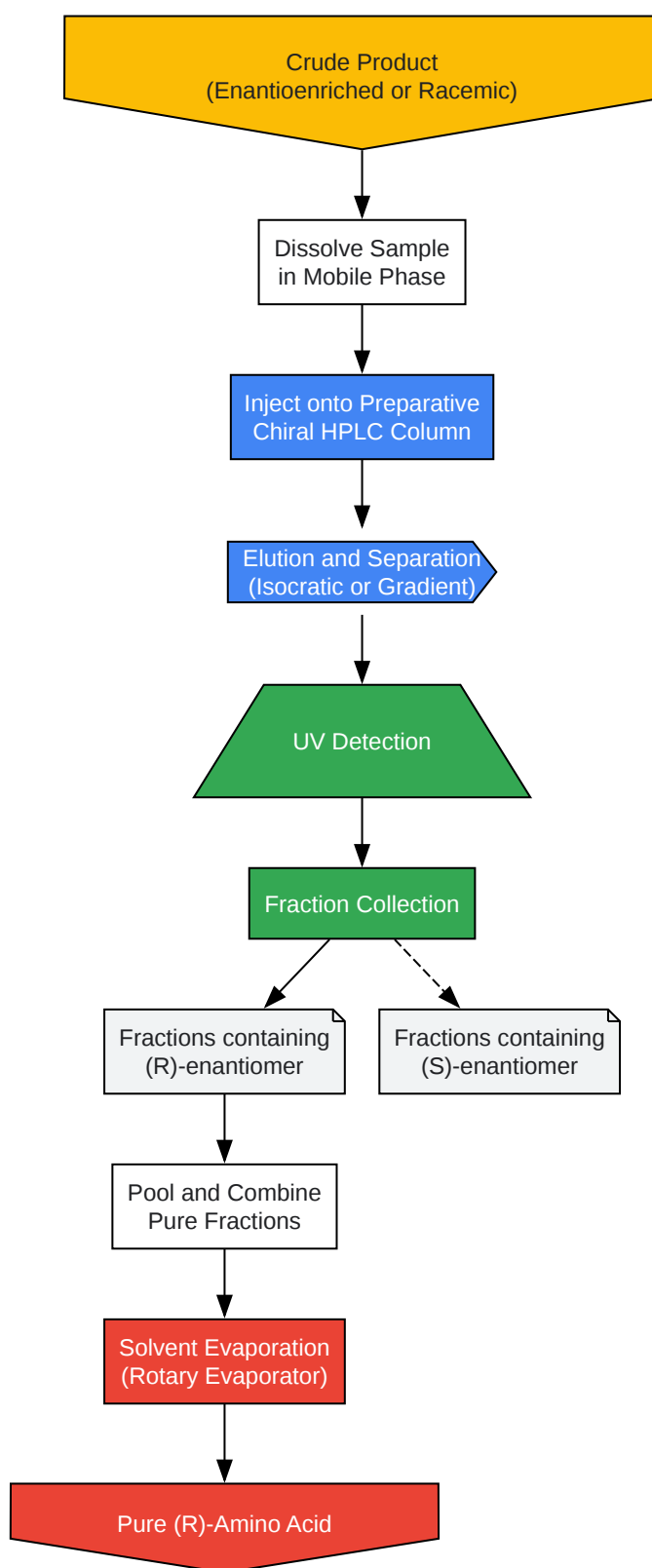
Introduction (R)-2-amino-3-cyclopentylpropanoic acid is a non-proteinogenic amino acid that serves as a crucial building block in the synthesis of various pharmaceutical compounds. Its unique cyclopentyl moiety can impart specific conformational constraints and lipophilicity to peptide-based drugs, potentially enhancing their efficacy, stability, and cell permeability. The stereochemistry at the alpha-carbon is critical for biological activity, making the purification of the (R)-enantiomer to high enantiomeric and chemical purity an essential step in the drug development process. This document outlines detailed protocols for the purification of (R)-2-amino-3-cyclopentylpropanoic acid using chiral resolution and chromatographic techniques.

Primary Purification Strategies

The purification of a specific enantiomer like (R)-2-amino-3-cyclopentylpropanoic acid typically follows one of two major pathways: purification following an enantioselective synthesis that predominantly yields the desired (R)-enantiomer, or the resolution of a racemic mixture obtained from a non-stereoselective synthesis. The choice of strategy depends on the synthetic route employed.







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